

Personal protective equipment for handling N-Desmethyl Diltiazem Hydrochloride

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Compound of Interest

Compound Name: *N-Desmethyl Diltiazem Hydrochloride*

Cat. No.: *B15578061*

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Essential Safety and Handling Guide for N-Desmethyl Diltiazem Hydrochloride

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **N-Desmethyl Diltiazem Hydrochloride**. The following procedures are designed to ensure the safe handling, use, and disposal of this compound, minimizing exposure and risk.

Chemical and Physical Properties

A summary of the key quantitative data for **N-Desmethyl Diltiazem Hydrochloride** is presented below.

Property	Value
Molecular Formula	C ₂₁ H ₂₄ N ₂ O ₄ S · HCl
Molecular Weight	437.0 g/mol
CAS Number	130606-60-9
Appearance	Solid
Solubility	Soluble in Chloroform and DMSO
Hazard Statements	H302: Harmful if swallowed[1]
Signal Word	Warning[1]

Operational Plan for Safe Handling

The following step-by-step guidance outlines the procedural workflow for handling **N-Desmethyl Diltiazem Hydrochloride** from receipt to disposal, ensuring a controlled and safe laboratory environment.

Receiving and Unpacking

- Personnel: Only trained personnel should handle the incoming shipment.
- Location: Unpack the compound in a designated area, preferably within a chemical fume hood or a ventilated enclosure.
- Personal Protective Equipment (PPE): Wear a lab coat, safety goggles with side shields, and powder-free, disposable gloves.[2][3] For unpacking procedures where the integrity of the container is unknown or if there's a risk of aerosolization, an N95 respirator is recommended. [2]
- Procedure:
 - Inspect the external packaging for any signs of damage or leakage.
 - Carefully open the package and inspect the primary container.

- Verify that the container is properly labeled and sealed.
- Log the receipt of the compound in the chemical inventory.

Preparation and Use

- Location: All handling of the solid compound, including weighing and solution preparation, must be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Personal Protective Equipment (PPE):
 - Eye and Face Protection: Safety goggles and a face shield are required to protect against splashes.[\[2\]](#)[\[3\]](#)
 - Gloves: Wear two pairs of powder-free nitrile gloves.[\[3\]](#)[\[4\]](#) The outer glove should be removed and disposed of immediately after handling the compound.
 - Gown: A long-sleeved, disposable gown made of a low-permeability fabric is mandatory.[\[3\]](#)[\[4\]](#)
 - Respiratory Protection: An N95 or higher-rated respirator should be used when handling the powder outside of a fume hood or if there is a risk of aerosolization.[\[2\]](#)
- Procedure:
 - Ensure the fume hood is functioning correctly before starting work.
 - Handle the compound with care to avoid generating dust.
 - Use dedicated spatulas and weighing boats.
 - Clean all equipment thoroughly after use.

Storage

- Conditions: Store **N-Desmethyl Diltiazem Hydrochloride** in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[\[5\]](#)[\[6\]](#)
- Container: Keep the container tightly sealed and clearly labeled.

- Access: Store in a locked cabinet or a restricted-access area.[\[7\]](#)

Disposal

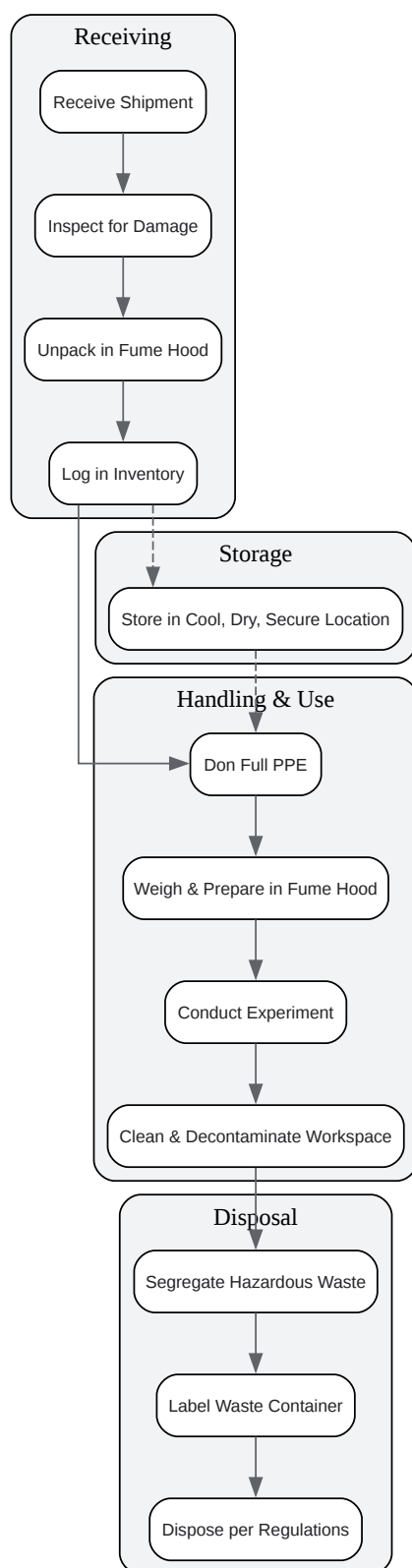
- Waste Classification: **N-Desmethyl Diltiazem Hydrochloride** waste should be considered hazardous.
- Procedure:
 - Dispose of all contaminated materials, including gloves, gowns, and weighing boats, in a designated hazardous waste container.[\[8\]](#)
 - The waste container must be clearly labeled with the contents.
 - Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.

First Aid Measures

- If Swallowed: Immediately call a poison center or doctor. Rinse mouth.[\[1\]](#)
- In Case of Eye Contact: Rinse opened eye for several minutes under running water.[\[1\]](#)
- In Case of Skin Contact: While the product is generally not irritating, it is good practice to wash the affected area with soap and water.[\[1\]](#)
- If Inhaled: Supply fresh air; consult a doctor in case of complaints.[\[1\]](#)

Experimental Workflow and Safety Procedures

The following diagram illustrates the logical workflow for safely handling **N-Desmethyl Diltiazem Hydrochloride** in a laboratory setting.



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Caption: Workflow for Safe Handling of **N-Desmethyl Diltiazem Hydrochloride**.

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